

In-depth Technical Guide to D-Mannitol-d1: Commercial Availability and Applications

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Compound of Interest

Compound Name: *D-Mannitol-d1*

Cat. No.: *B1484767*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **D-Mannitol-d1**, a deuterated form of D-Mannitol. It is intended to assist researchers, scientists, and drug development professionals in sourcing this stable isotope-labeled compound and understanding its potential applications.

Commercial Suppliers and Availability

D-Mannitol-d1, also referenced by its synonym D-Glucitol-2-d, is available from a select number of specialized chemical suppliers. The primary CAS number associated with this compound is 75607-68-0. While availability can vary, the following companies have been identified as potential suppliers. It is recommended to contact these suppliers directly for the most up-to-date information on product specifications, availability, and pricing.

Supplier	Product Name(s)	CAS Number	Known Product Number(s)	Notes
MedchemExpress	D-Mannitol-d	75607-68-0 (inferred)	HY-N0378S5	Listed as a deuterium-labeled D-Mannitol. Product page indicates it is the deuterium-labeled D-Mannitol.
Immunomart	D-Mannitol-d1	75607-68-0	HY-N0378S5	Currently listed as out of stock.
Santa Cruz Biotechnology	D-Glucitol-2-d	75607-68-0	sc-224505	Marketed under the synonym D-Glucitol-2-d.
US Biological	D-Glucitol-2-d	75607-68-0	163407	Listed as D-Glucitol-2-d.
Omicron Biochemicals, Inc.	d-[2-2H]glucitol	75607-68-0	ALD-045	Offers d-[2-2H]glucitol, which corresponds to D-Mannitol-d1.
Toronto Research Chemicals	D-Mannitol-d1	Not specified	Not specified	Known supplier of isotopically labeled compounds. Direct inquiry is recommended.

Note on Nomenclature: It is important to recognize the interchangeable use of "**D-Mannitol-d1**" and "**D-Glucitol-2-d**" in supplier catalogs for the compound with CAS number 75607-68-0.

Quantitative Data

Detailed quantitative data, such as isotopic enrichment and purity, are typically provided in the Certificate of Analysis (CofA) for a specific product lot. While a generic CofA for unlabeled D-Mannitol from MedchemExpress shows high purity (99.93% by HPLC), a specific CofA for **D-Mannitol-d1** with isotopic enrichment details has not been publicly available in the conducted research.^[1] Researchers should request a lot-specific CofA from the supplier before purchase to ensure it meets the requirements of their intended application.

Applications and Experimental Protocols

D-Mannitol-d1 primarily serves as a stable isotope-labeled internal standard for mass spectrometry (MS)-based quantitative analysis. Its chemical properties are nearly identical to unlabeled D-Mannitol, but its increased mass allows it to be distinguished in a mass spectrometer. This makes it an ideal tool for accurately quantifying the concentration of D-Mannitol in complex biological matrices.

While specific, detailed experimental protocols for the use of **D-Mannitol-d1** are not readily available in published literature, a general workflow for its use as an internal standard in a validated UPLC-MS/MS method for quantifying urinary sugars can be inferred from similar studies. A study by Gervasoni et al. (2018) details a method for urinary lactulose and mannitol quantification, which provides a framework for how **D-Mannitol-d1** would be utilized.^[2] Although this study used a different isotopically labeled mannitol (d-mannitol-1 13C,1-1-d2), the principles of its application as an internal standard are directly transferable.

General Experimental Protocol for Urinary Mannitol Quantification using **D-Mannitol-d1** as an Internal Standard

This protocol is a generalized representation based on established methods for similar analytes.

1. Preparation of Standards and Internal Standard Stock Solutions:

- Prepare a stock solution of unlabeled D-Mannitol in a suitable solvent (e.g., a mixture of water and acetonitrile).

- Prepare a stock solution of **D-Mannitol-d1** (internal standard) in the same solvent at a known concentration.

2. Sample Preparation:

- Thaw frozen urine samples at room temperature.
- Vortex the samples to ensure homogeneity.
- Centrifuge the samples to pellet any particulate matter.
- Take a specific volume of the supernatant (e.g., 50 μ L).
- Add a specific volume of the **D-Mannitol-d1** internal standard solution to the urine sample.
- Vortex the mixture thoroughly.

3. Chromatographic Separation (UPLC):

- Inject the prepared sample onto a suitable chromatography column (e.g., an ethylene bridged hybrid amide column as described by Gervasoni et al., 2018).[\[2\]](#)
- Elute the analytes using a gradient of mobile phases (e.g., water and acetonitrile). The gradient is optimized to achieve good separation of mannitol from other urinary components.

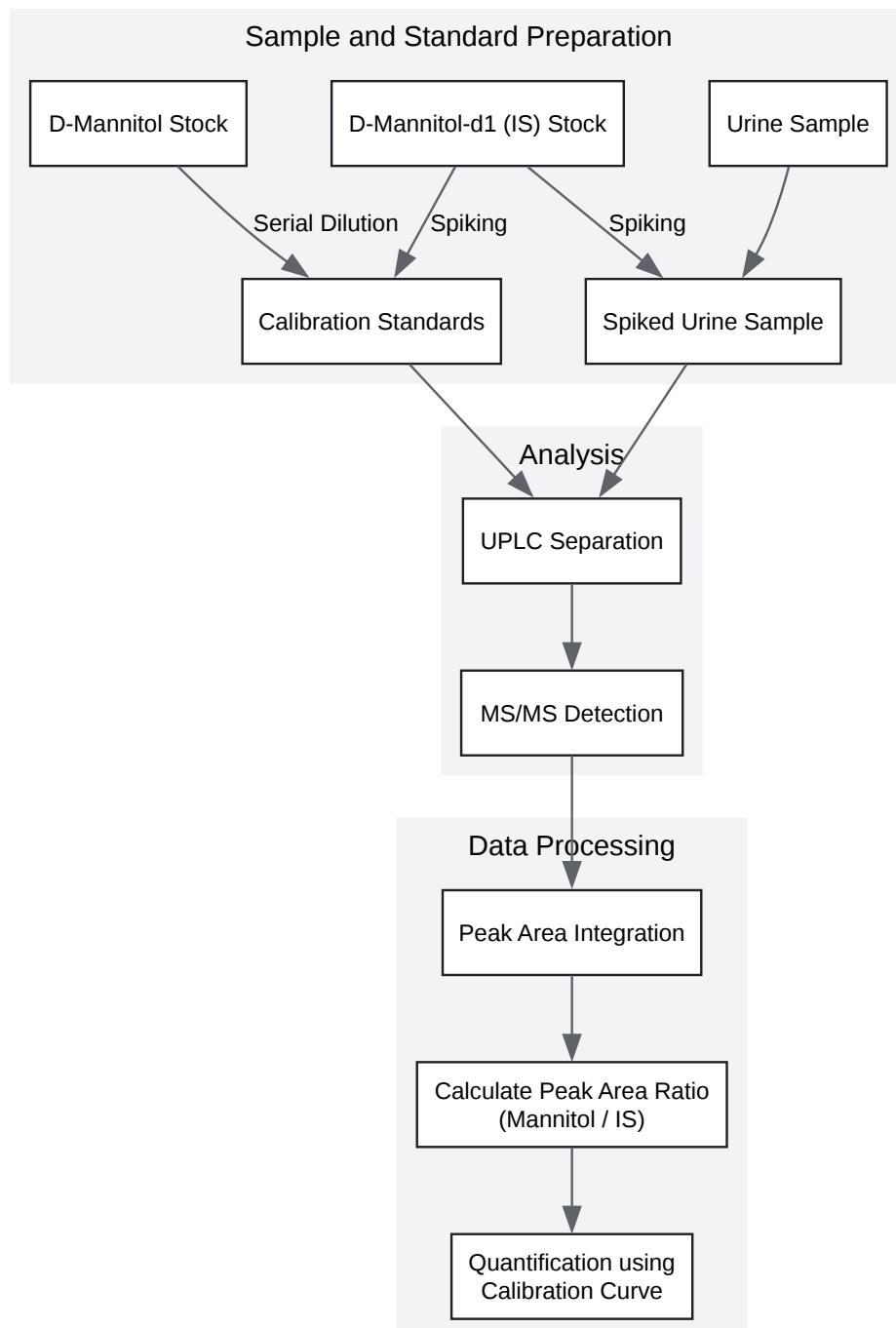
4. Mass Spectrometric Detection (MS/MS):

- The eluent from the UPLC is introduced into a tandem mass spectrometer equipped with an electrospray ionization (ESI) source operating in negative ion mode.
- Monitor the specific precursor-to-product ion transitions (Selected Reaction Monitoring - SRM) for both unlabeled D-Mannitol and **D-Mannitol-d1**.
- The ratio of the peak area of unlabeled D-Mannitol to the peak area of the **D-Mannitol-d1** internal standard is used for quantification.

Visualizations

Experimental Workflow for Quantification of Urinary Mannitol

Figure 1. General Experimental Workflow for Urinary Mannitol Quantification

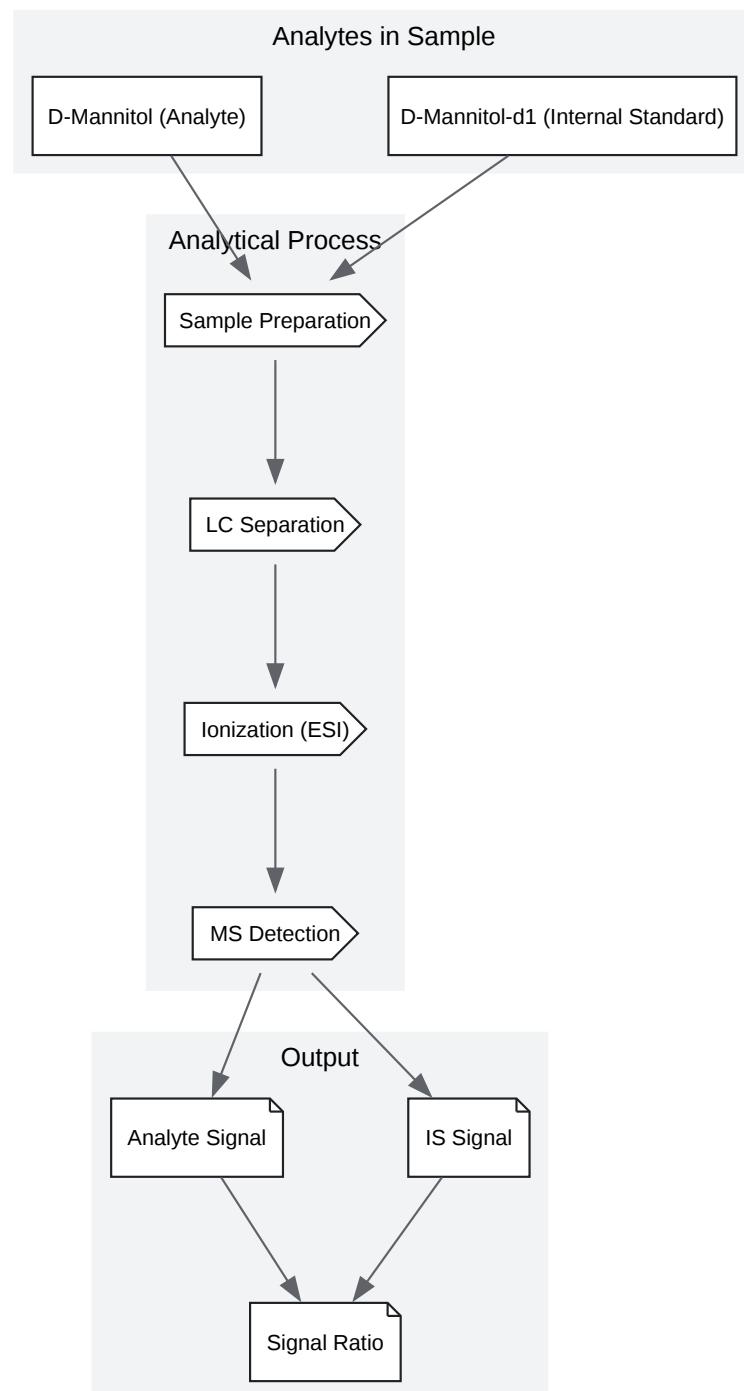


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Caption: Figure 1. General Experimental Workflow for Urinary Mannitol Quantification.

Logical Relationship of D-Mannitol-d1 as an Internal Standard

Figure 2. Role of D-Mannitol-d1 as an Internal Standard

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References

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